

# An In-depth Technical Guide to the Chemical Structure and Properties of Stachyose

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Stachyose

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## Introduction

**Stachyose** is a naturally occurring tetrasaccharide belonging to the raffinose family of oligosaccharides (RFOs).[1] It is found in a variety of plants, particularly in legumes such as soybeans and peas.[2] As a functional oligosaccharide, **stachyose** is of significant interest to researchers in the fields of nutrition, gut microbiology, and drug development due to its prebiotic properties and potential health benefits.[3] This guide provides a comprehensive overview of the chemical structure, physicochemical properties, metabolic pathways, and relevant experimental protocols for the study of **stachyose**.

## Chemical Structure

**Stachyose** is a non-reducing tetrasaccharide with the molecular formula  $C_{24}H_{42}O_{21}$ . It is composed of two  $\alpha$ -D-galactose units, one  $\alpha$ -D-glucose unit, and one  $\beta$ -D-fructose unit. The monosaccharide units are sequentially linked as follows:  $\text{Gal}(\alpha 1 \rightarrow 6)\text{Gal}(\alpha 1 \rightarrow 6)\text{Glc}(\alpha 1 \leftrightarrow 2\beta)\text{Fru}$ . [4][5] The systematic IUPAC name for **stachyose** is  $\beta$ -D-Fructofuranosyl O- $\alpha$ -D-galactopyranosyl-(1  $\rightarrow$  6)- $\alpha$ -D-galactopyranosyl-(1  $\rightarrow$  6)- $\alpha$ -D-glucopyranoside.[4]

The structure consists of a sucrose core with two additional  $\alpha$ -D-galactose units attached via  $\alpha(1 \rightarrow 6)$  glycosidic bonds to the glucose moiety of sucrose.[6] The presence of these  $\alpha$ -galactosidic linkages makes **stachyose** indigestible by human intestinal enzymes, which lack the necessary  $\alpha$ -galactosidase activity.[1][2]

## Physicochemical Properties of Stachyose

A summary of the key physicochemical properties of **stachyose** is presented in the table below, providing essential data for experimental design and application.

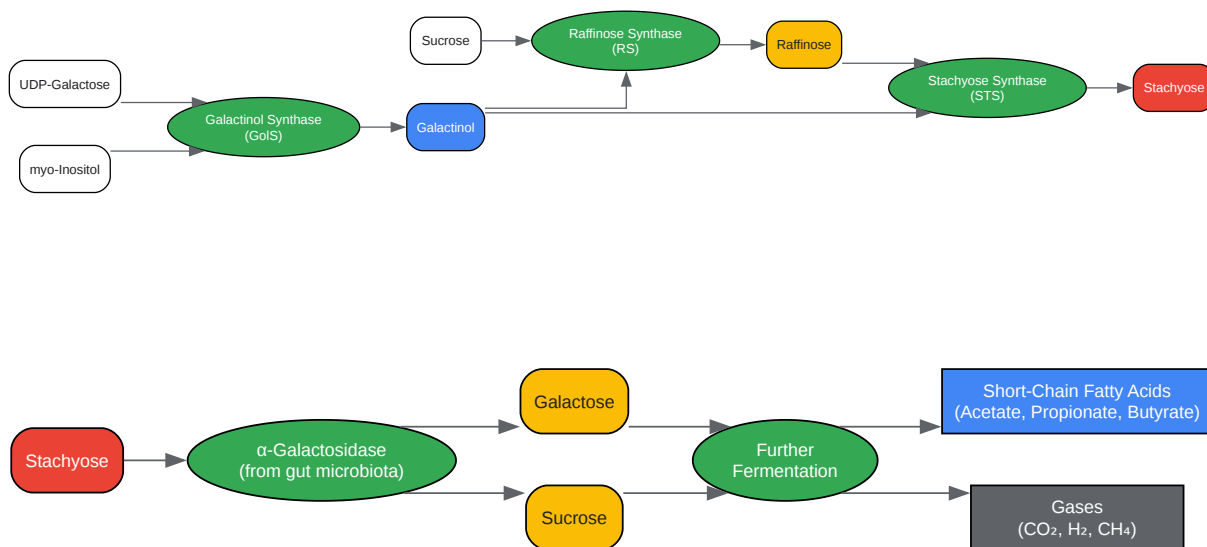
Property	Value	References
Molecular Formula	C <sub>24</sub> H <sub>42</sub> O <sub>21</sub>	[4][7]
Molecular Weight	666.58 g/mol	[4][7]
CAS Number	470-55-3 (anhydrous)	[4][5]
Appearance	White to off-white crystalline powder	[2]
Melting Point	167-170 °C (anhydrous)	[8]
Optical Rotation [ $\alpha$ ] <sub>D<sup>23</sup></sub>	+131.3° (c=4.5 in H <sub>2</sub> O)	[8]
Solubility	Easily soluble in water (50 mg/mL); insoluble in organic solvents like ethanol.	[5]
Density	1.84 g/cm <sup>3</sup> (predicted)	[5][9]
pKa (strongest acidic)	11.63 (predicted)	[8][10]
Sweetness	Approximately 22-28% that of sucrose.	[3]
Stability	Stable under acidic and high-temperature conditions.	

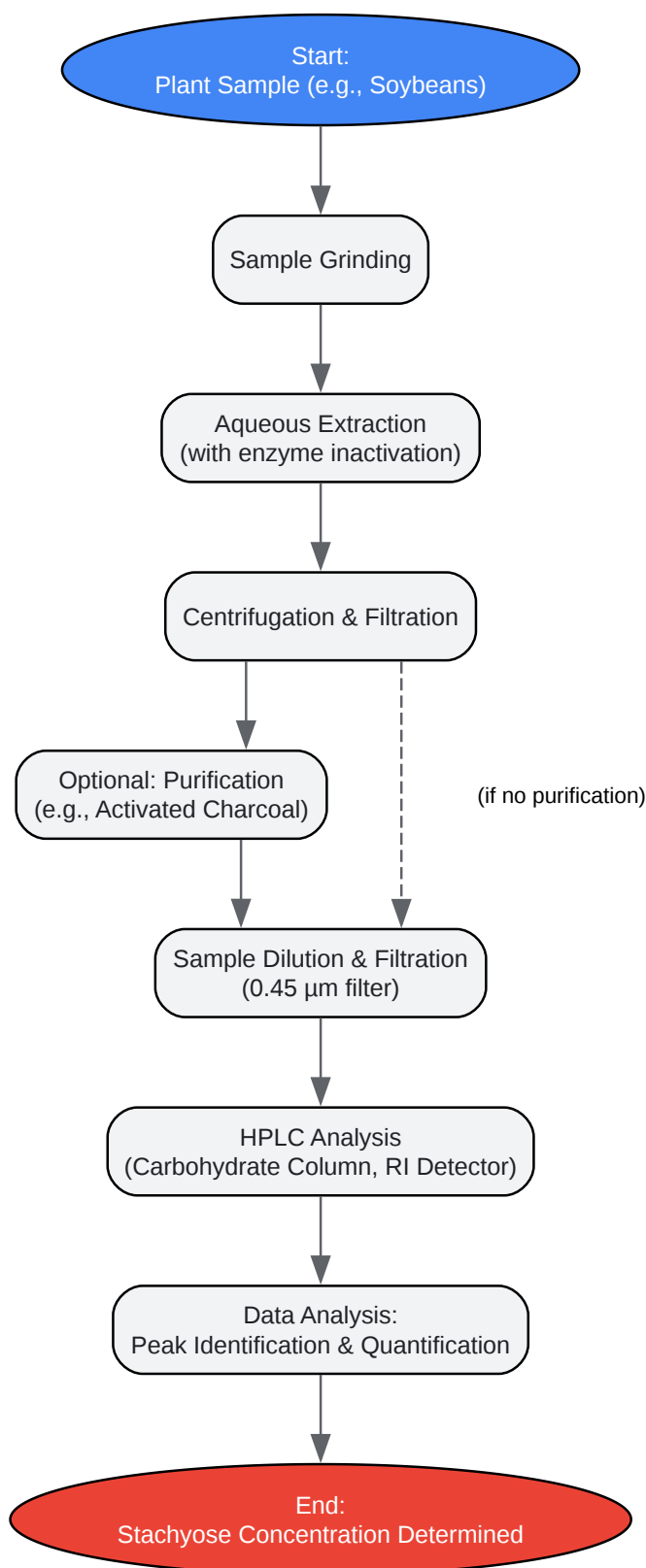
## Metabolic Pathways

**Stachyose** plays a role in plant physiology and is metabolized by gut microbiota in humans. The following diagrams illustrate these key pathways.

## Biosynthesis of Stachyose in Plants

In plants, **stachyose** is synthesized as part of the raffinose family of oligosaccharides. This pathway is crucial for carbon storage and transport, as well as for conferring tolerance to abiotic stresses like cold and desiccation. The biosynthesis begins with sucrose and involves the sequential addition of galactose units from a donor molecule, galactinol.





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Address: 3281 E Guasti Rd  
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Email: [info@benchchem.com](mailto:info@benchchem.com)